

An In-depth Technical Guide on Cyclopentanethiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentanethiol

Cat. No.: B157770

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise overview of the fundamental molecular properties of **cyclopentanethiol**, a compound of interest in various chemical and pharmaceutical research domains.

Core Molecular Data

Cyclopentanethiol, also known as cyclopentyl mercaptan, is a cyclic alkanethiol. Its core molecular attributes are summarized below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C5H10S	[1] [2] [3]
Alternate Molecular Formula	C5H9SH	[4]
Molecular Weight	102.20 g/mol	[1] [4]
Molecular Weight (more precise)	102.198 g/mol	[2]
Monoisotopic Mass	102.05032149 Da	[1]
CAS Registry Number	1679-07-8	[1] [2]

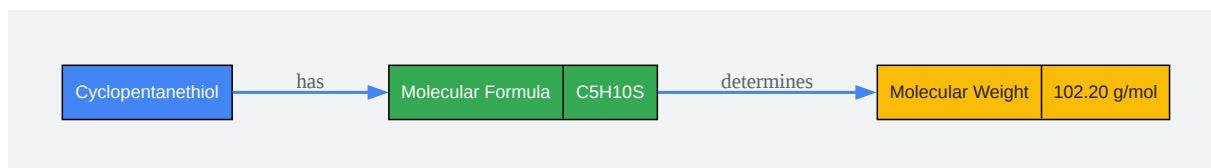
Experimental Protocols

Detailed experimental protocols for determining the molecular weight and formula of a compound like **cyclopentanethiol** typically involve the following standard analytical techniques:

- **Mass Spectrometry (MS):** To determine the mass-to-charge ratio of the molecule and its fragments, providing the monoisotopic mass and elemental composition.
 - **Methodology:** A sample is introduced into the mass spectrometer, where it is ionized. The resulting ions are accelerated and separated based on their mass-to-charge ratio. The detector measures the abundance of each ion, producing a mass spectrum. High-resolution mass spectrometry (HRMS) can provide highly accurate mass measurements, allowing for the determination of the elemental formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To elucidate the structure and confirm the presence of specific functional groups, which corroborates the molecular formula.
 - **Methodology:** The sample is placed in a strong magnetic field and irradiated with radio waves. The nuclei of certain atoms (e.g., ^1H , ^{13}C) absorb and re-emit this radiation at specific frequencies. The resulting NMR spectrum provides information about the chemical environment of each atom, allowing for the determination of the molecule's connectivity and structure.
- **Elemental Analysis:** To determine the percentage composition of each element (Carbon, Hydrogen, Sulfur) in the compound.
 - **Methodology:** A sample is combusted in a controlled environment. The resulting combustion products (e.g., CO_2 , H_2O , SO_2) are collected and quantified. The mass of each product is used to calculate the percentage of the corresponding element in the original sample.

Logical Relationship of Cyclopentanethiol's Core Properties

The following diagram illustrates the logical flow from the compound's name to its structural representation and finally to its key quantitative descriptors.



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Core Properties of **Cyclopentanethiol**

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide on Cyclopentanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157770#cyclopentanethiol-molecular-weight-and-formula]

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